Application Note: P-88-8991 (Milsaperidone) for In Vivo Schizophrenia Models[1]

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Compound of Interest

Compound Name:	*P-88-8991*
CAS No.:	*133454-55-4*
Cat. No.:	*B1671728*

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Executive Summary

P-88-8991 (also known as Milsaperidone or Hydroxy-iloperidone) is the major circulating active metabolite of the atypical antipsychotic Iloperidone.[1] Unlike many metabolites that are pharmacologically inert, **P-88-8991** retains significant affinity for dopamine

and serotonin

receptors, contributing substantially to the parent drug's in vivo efficacy.[1]

This guide details the application of **P-88-8991** in preclinical schizophrenia models.[1] It is designed for researchers investigating the pharmacodynamics of benzisoxazole derivatives or seeking a stable, active probe for dual

antagonism with a distinct pharmacokinetic profile compared to the parent compound.[1]

Compound Profile & Mechanism of Action[1][2]

Chemical & Pharmacological Identity[1][3]

- Code: **P-88-8991**[1][2][3][4][5][6][7][8]

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- Common Name: Milsaperidone; (S)-Hydroxy Iloperidone[1]
- CAS Number: 501373-88-2 (S-enantiomer)[1]
- Primary Targets:

  (Antagonist),

  (Antagonist),

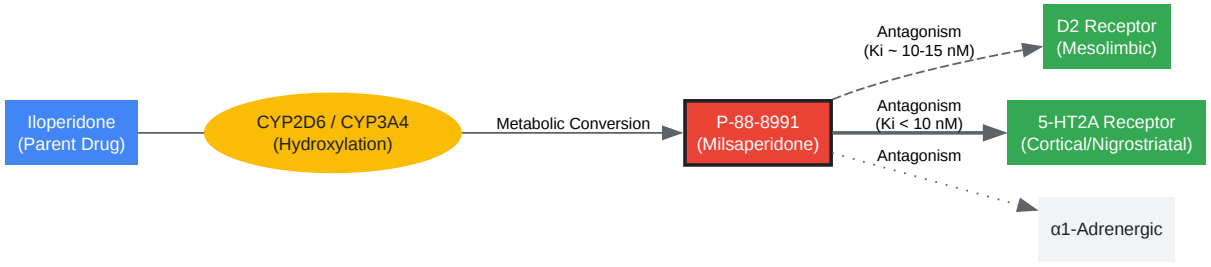
  -Adrenergic (Antagonist).[1]
- Key Differentiator: In humans, **P-88-8991** plasma levels are approximately 1.5-fold higher than Iloperidone, making it a critical driver of the therapeutic effect.[1]

Mechanistic Pathway

P-88-8991 functions as an atypical antipsychotic.[1][3][7] It mitigates positive symptoms via mesolimbic

blockade while potentially reducing Extrapyramidal Symptoms (EPS) liability through nigrostriatal

antagonism.[1]



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Figure 1: Metabolic formation of **P-88-8991** and its receptor binding profile.[1] The compound acts as a high-affinity antagonist at 5-HT2A and D2 receptors.[1]

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Validated In Vivo Applications

P-88-8991 is utilized in three primary behavioral assays to screen for antipsychotic efficacy.

Table 1: Application Matrix

Assay Type	Target Symptom Domain	Mechanism Probed	Expected P-88-8991 Effect
Amphetamine-Induced Hypermotility	Positive Symptoms (Psychosis)	Dopaminergic Hyperactivity ( )	Dose-dependent reduction in locomotion.[1]
PCP/MK-801 Induced Locomotion	Positive/Cognitive	NMDA Hypofunction / Glutamate-DA interaction	Normalization of hyper-locomotion.[1]
Prepulse Inhibition (PPI)	Sensorimotor Gating	Cortico-striato-pallido-thalamic circuitry	Restoration of gating deficits (startle response).[1]

Detailed Experimental Protocols

Protocol A: Inhibition of Amphetamine-Induced Hypermotility

This protocol validates the compound's ability to block mesolimbic dopamine transmission.[1]

1. Animal Preparation

- Subjects: Male Wistar or Sprague-Dawley rats (250–300 g).[1]
- Acclimatization: 7 days in housing; 1 hour in locomotor chambers prior to testing (habituation).

2. Drug Administration (Self-Validating Design)

- Group 1 (Vehicle): Saline/DMSO mix (s.c.) + Amphetamine.[1]

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- Group 2 (Positive Control): Haloperidol (0.1 mg/kg) or Iloperidone (parent) + Amphetamine. [1]
- Group 3-5 (**P-88-8991**): Dose range 0.03, 0.3, 3.0 mg/kg (s.c. or p.o.).[1]
- Challenge Agent: D-Amphetamine sulfate (1.5 mg/kg, s.c.).[1]

3. Workflow

- T-30 min: Administer **P-88-8991** or Vehicle.[1]
- T-0: Administer Amphetamine.
- T+0 to T+60 min: Record locomotor activity (Distance traveled in cm) using automated tracking (e.g., Noldus EthoVision).

4. Data Analysis

Calculate the Percent Inhibition relative to the Vehicle+Amphetamine group.

[1]

Protocol B: NMDA Hypofunction Model (MK-801/PCP)

This protocol mimics the glutamatergic dysregulation seen in schizophrenia.[1]

1. Rationale

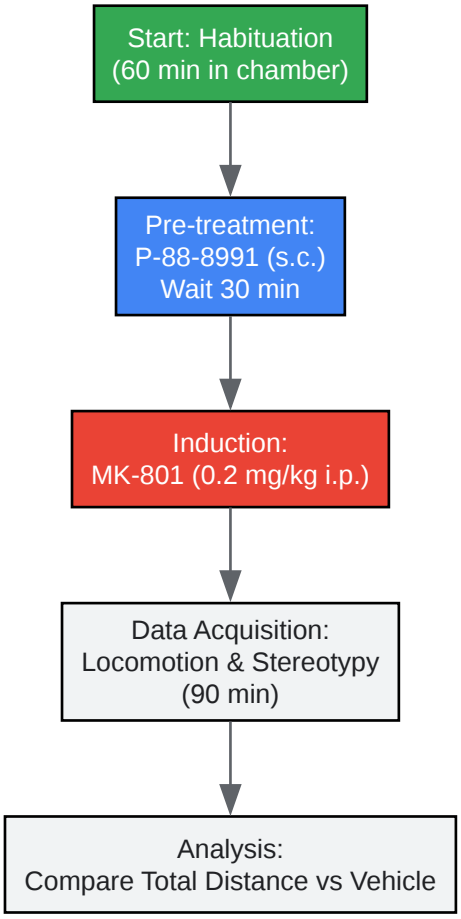
P-88-8991's

antagonism is particularly relevant here, as pure

antagonists often fail to fully reverse NMDA-antagonist induced deficits.[1]

2. Workflow Diagram

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Figure 2: Workflow for MK-801 induced hyperlocomotion assay.[1]

3. Critical Step: Stereotypy Scoring

Unlike amphetamine models, MK-801 induces ataxia and stereotypy (head weaving).[1]

- Requirement: Use a trained observer blinded to treatment groups to score stereotypy every 10 minutes on a scale of 0 (inactive) to 3 (intense head weaving/turning).

Formulation & Handling

To ensure experimental reproducibility, correct solubilization of **P-88-8991** is critical.[1]

- Solubility: **P-88-8991** is lipophilic.[1]
- Stock Solution: Dissolve in 100% DMSO to create a 10 mM stock.

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- Working Solution (In Vivo): Dilute stock 1:10 into a vehicle of 5% Tween-80 + 95% Saline.
  - Note: Ensure the final DMSO concentration is <1% to avoid vehicle effects.[1]
  - pH Adjustment: If precipitation occurs, adjust pH to ~6.0 using 0.1N HCl.[1]

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Sources

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